Spectroscopic data (NMR, IR) of 5-(Benzyloxy)-6-methylpicolinaldehyde

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Compound of Interest

Compound Name:	*5-(Benzyloxy)-6-methylpicolinaldehyde*
CAS No.:	*59781-12-3*
Cat. No.:	*B3273887*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **5-(Benzyloxy)-6-methylpicolinaldehyde**

This guide provides a comprehensive analysis of the expected spectroscopic data for **5-(Benzyloxy)-6-methylpicolinaldehyde**, a substituted pyridine derivative of interest in synthetic chemistry and drug discovery. As experimental spectra for this specific compound are not widely published, this document leverages established principles of nuclear magnetic resonance (NMR) and infrared (IR) spectroscopy, supported by data from analogous structures, to present a robust, predictive characterization. This approach is designed to guide researchers in identifying this molecule and understanding its structural features through spectroscopic techniques.

Molecular Structure and Atom Numbering

A clear understanding of the molecular structure is fundamental to interpreting spectroscopic data. The structure of **5-(Benzyloxy)-6-methylpicolinaldehyde**, with standardized atom

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numbering for NMR assignments, is presented below. This numbering scheme will be used throughout this guide.

Caption: Molecular structure of **5-(Benzyloxy)-6-methylpicolinaldehyde** with atom numbering.

Predicted Spectroscopic Data

The following tables summarize the predicted NMR and IR data for the title compound. These predictions are derived from established substituent effects and analysis of structurally related molecules.

Table 1: Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Assignment	Protons	Notes
~10.0 - 10.2	Singlet (s)	H (Aldehyde)	1H	Highly deshielded proton characteristic of aldehydes.
~7.8 - 7.9	Doublet (d)	H-3	1H	Pyridine ring proton, coupled to H-4.
~7.3 - 7.5	Multiplet (m)	Phenyl H (Ar-H)	5H	Protons of the benzyl group phenyl ring.
~7.1 - 7.2	Doublet (d)	H-4	1H	Pyridine ring proton, coupled to H-3.
~5.2 - 5.3	Singlet (s)	-OCH_2-Ph	2H	Benzylic methylene protons.
~2.6 - 2.7	Singlet (s)	-CH_3	3H	Methyl group protons attached to the pyridine ring.

Table 2: Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment	Notes
~192 - 194	C=O (Aldehyde)	Characteristic downfield shift for an aldehyde carbonyl carbon.[1]
~160 - 162	C-6	Pyridine carbon attached to the methyl group.
~155 - 157	C-5	Pyridine carbon bearing the benzyloxy group.
~148 - 150	C-2	Pyridine carbon attached to the aldehyde group.
~136 - 137	C (ipso, Ph)	Phenyl carbon attached to the methylene group.
~128 - 129	C (ortho/para, Ph)	Phenyl carbons.
~127 - 128	C (meta, Ph)	Phenyl carbons.
~122 - 124	C-3	Pyridine ring carbon.
~112 - 114	C-4	Pyridine ring carbon.
~70 - 72	-OCH_2-Ph	Benzylic methylene carbon.
~18 - 20	-CH_3	Methyl group carbon.

Table 3: Predicted Infrared (IR) Absorption Data

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Frequency (cm^{-1})	Intensity	Assignment	Functional Group
~3030 - 3080	Medium	C-H Stretch	Aromatic (Py, Ph)
~2920 - 2980	Medium	C-H Stretch	Aliphatic (-CH_3, -CH_2-)
~2820 & ~2720	Weak	C-H Stretch (Fermi Doublet)	Aldehyde
~1705 - 1715	Strong	C=O Stretch	Aldehyde (Aromatic)
~1580, ~1495, ~1450	Medium-Strong	C=C Stretch	Aromatic Rings
~1240 - 1260	Strong	C-O-C Stretch (Aryl Ether)	Ether
~1020 - 1040	Strong	C-O-C Stretch (Alkyl Ether)	Ether
~690 - 770	Strong	C-H Bending (Out-of-Plane)	Aromatic Rings

Scientific Rationale and Spectroscopic Interpretation

The predicted data are grounded in fundamental principles of spectroscopy. The electron-withdrawing nature of the aldehyde and the pyridine nitrogen, combined with the electron-donating effect of the benzyloxy group, creates a distinct electronic environment that governs the chemical shifts and absorption frequencies.

Analysis of ^{1}H NMR Spectrum

- Aldehyde Proton: The proton of the aldehyde group (-CHO) is expected to be the most downfield signal, appearing as a sharp singlet around δ 10.0-10.2 ppm.[2][3] Its significant deshielding is due to the anisotropic effect of the C=O double bond and the electronegativity of the oxygen atom.

- Aromatic Protons: The molecule contains two aromatic systems: the disubstituted pyridine ring and the monosubstituted phenyl ring. The two protons on the pyridine ring (H-3 and H-4)

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will appear as doublets due to ortho-coupling. The five protons of the benzyl group's phenyl ring will likely appear as a complex multiplet between δ 7.3 and 7.5 ppm.

- Benzylic and Methyl Protons: The two protons of the benzylic methylene group (-OCH_2Ph) are chemically equivalent and not adjacent to any other protons, thus appearing as a sharp singlet around δ 5.2-5.3 ppm. Similarly, the three protons of the methyl group (-CH_3) at the C-6 position are isolated and will also produce a singlet, expected further upfield around δ 2.6-2.7 ppm.

Analysis of ^{13}C NMR Spectrum

- Carbonyl Carbon: The aldehyde carbonyl carbon is the most deshielded carbon in the molecule, with a characteristic chemical shift in the δ 192-194 ppm range. The presence of a signal in this region is strong evidence for an aldehyde or ketone functional group.[1]

- Aromatic Carbons: The chemical shifts of the pyridine ring carbons are influenced by the nitrogen atom and the attached substituents.[4][5][6] The carbon atom C-5, bonded to the electronegative oxygen of the benzyloxy group, is expected to be significantly downfield. The carbons of the phenyl ring will show characteristic shifts for a monosubstituted benzene ring.

- Aliphatic Carbons: The benzylic carbon (-OCH_2) signal is anticipated around δ 70-72 ppm, while the methyl carbon (-CH_3) will be found in the upfield region at δ 18-20 ppm.

Analysis of IR Spectrum

- Carbonyl (C=O) Stretch: The most diagnostic peak in the IR spectrum will be the strong, sharp absorption band for the C=O stretch of the aromatic aldehyde, expected between 1705-1715 cm^{-1}.[2][3][7][8] Conjugation with the pyridine ring lowers this frequency compared to a saturated aldehyde.

- Aldehyde C-H Stretch: A key feature for identifying an aldehyde is the presence of two weak to medium bands, known as a Fermi doublet, around 2820 cm^{-1} and 2720 cm^{-1}.[1][2][3][8] The latter peak is particularly useful as it appears in a region with few other absorptions.

- C-O Ether Stretch: The presence of the benzyloxy group will give rise to strong C-O-C stretching vibrations. The aryl-oxygen stretch is expected around 1240-1260 cm^{-1}, while the alkyl-oxygen stretch will appear near 1020-1040 cm^{-1}.

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- Aromatic and Aliphatic Stretches: Aromatic C-H stretches will be observed just above 3000 cm^{-1}, while aliphatic C-H stretches from the methyl and methylene groups will appear just below 3000 cm^{-1}. Multiple bands in the 1450-1600 cm^{-1} region correspond to C=C bond vibrations within the aromatic rings.

Experimental Methodologies and Workflows

To ensure the acquisition of high-quality, reproducible data, standardized experimental protocols are essential. The following sections describe validated methods for NMR and IR spectroscopic analysis.

Protocol for NMR Spectroscopy

- Sample Preparation:
  - Accurately weigh 5-10 mg of the **5-(Benzyloxy)-6-methylpicolinaldehyde** sample.
  - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a clean, dry vial. The solvent should contain 0.03% v/v Tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
  - Transfer the solution to a standard 5 mm NMR tube.
- Instrument Setup and Data Acquisition:
  - Use a multinuclear NMR spectrometer operating at a field strength of at least 400 MHz for ^{1}H.
  - Tune and match the probe for both ^{1}H and ^{13}C nuclei.
  - Shim the magnetic field to achieve optimal homogeneity, using the solvent deuterium lock signal.
  - For ^{1}H NMR: Acquire data using a standard pulse program. Typical parameters include a 30-45° pulse angle, a spectral width of 16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.

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- For ^{13}C NMR: Acquire data using a proton-decoupled pulse sequence. Typical parameters include a 45° pulse angle, a spectral width of 240 ppm, and a relaxation delay of 2 seconds. A sufficient number of scans (e.g., 1024 or more) should be averaged to achieve an adequate signal-to-noise ratio.

- Data Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase the resulting spectrum manually or automatically.
  - Perform a baseline correction.
  - Calibrate the chemical shift axis by setting the TMS signal to δ 0.00 ppm.
  - Integrate the signals in the ^{1}H spectrum and pick the peaks in both ^{1}H and ^{13}C spectra.

Protocol for IR Spectroscopy (FTIR-ATR)

- Sample Preparation:
  - Ensure the Attenuated Total Reflectance (ATR) crystal (e.g., diamond or germanium) is clean by wiping it with a soft tissue dampened with a volatile solvent like isopropanol or acetone.
  - Acquire a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.
  - Place a small amount (1-2 mg) of the solid **5-(Benzyloxy)-6-methylpicolinaldehyde** sample directly onto the center of the ATR crystal.
  - Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.

- Data Acquisition:
  - Use a Fourier-Transform Infrared (FTIR) spectrometer.

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- Scan the sample, typically over a range of 4000 to 400 cm^{-1}.
- Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

- Data Processing:
  - The instrument software will automatically perform a Fourier transform and ratio the sample scan against the background scan to produce the final absorbance or transmittance spectrum.
  - Perform an ATR correction if necessary to adjust for the wavelength-dependent depth of penetration of the IR beam.
  - Label the significant peaks with their wavenumber values (cm^{-1}).

General Spectroscopic Analysis Workflow

The logical flow from sample to final structural confirmation is a self-validating system critical for scientific trustworthiness.

Caption: Workflow for the spectroscopic characterization of a chemical compound.

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